

Application Notes and Protocols for Parathion Exposure Assessment in Agricultural Workers

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Compound of Interest

Compound Name: Parathion

Cat. No.: B1678463

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Introduction

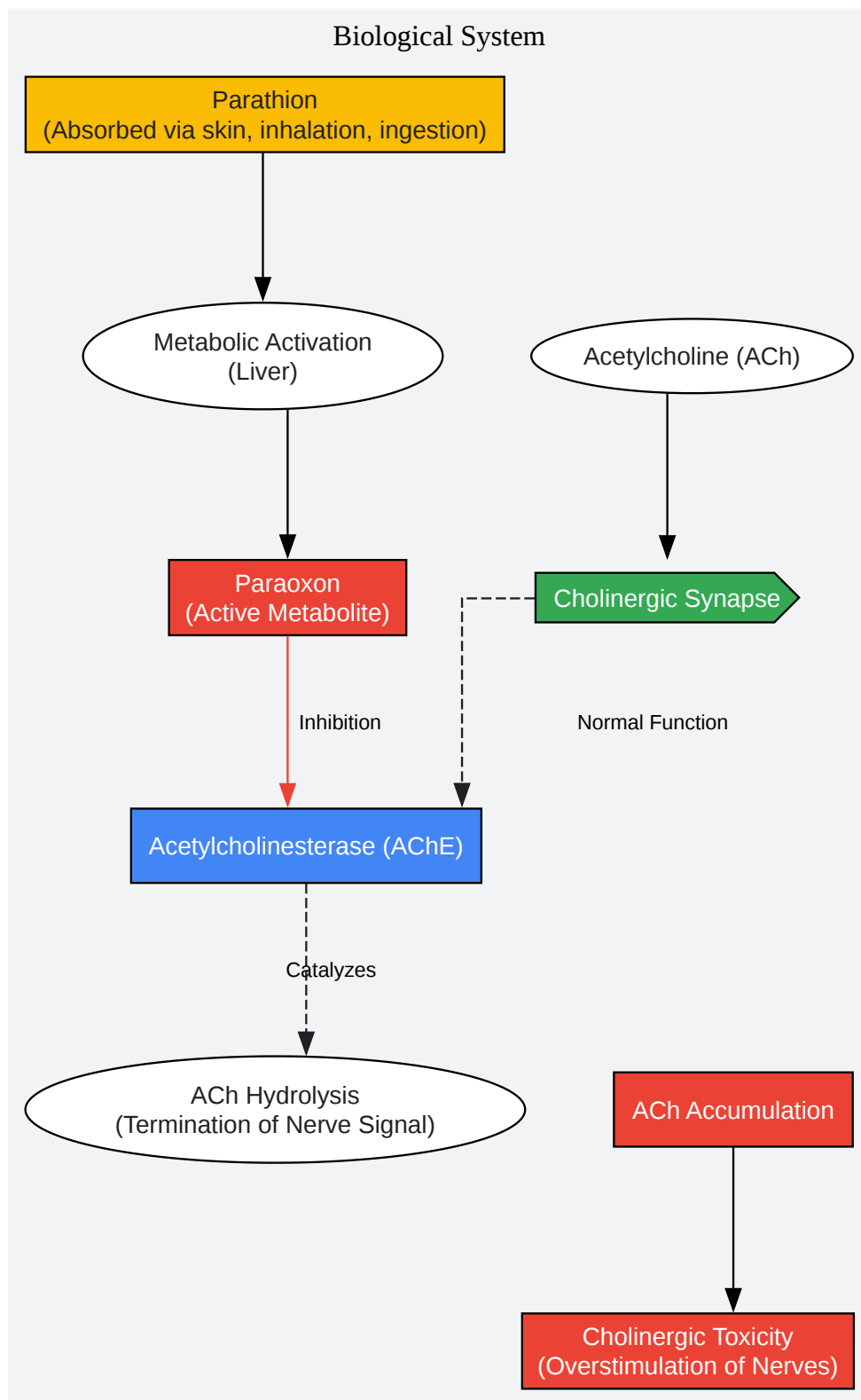
Parathion is an organophosphate insecticide that has been used in agriculture to control a wide range of insects on various crops.[1] Although its use has been significantly restricted or banned in many countries, including the United States, due to its high toxicity, exposure may still be a concern for agricultural workers in regions where it is used or from historical residues. [1][2] **Parathion** is a potent inhibitor of acetylcholinesterase (AChE), an enzyme crucial for the proper functioning of the nervous system.[1][3] Acute and chronic exposures can lead to a range of health effects, from mild symptoms like headaches and nausea to severe outcomes including respiratory failure, convulsions, and death.[4][5] Therefore, robust and reliable protocols for assessing exposure in agricultural workers are essential for preventing and managing pesticide poisoning.

These application notes provide detailed protocols for the assessment of **parathion** exposure through biological monitoring of key biomarkers. The target audience includes researchers, scientists, and drug development professionals involved in occupational health and safety.

Mechanism of Action: Acetylcholinesterase Inhibition

Parathion itself is not the primary toxic agent. In the body, it is metabolically activated to its oxygen analog, paraoxon, which is a potent inhibitor of acetylcholinesterase (AChE).[6] AChE is responsible for hydrolyzing the neurotransmitter acetylcholine (ACh) at cholinergic synapses.

By inhibiting AChE, paraoxon leads to an accumulation of ACh, causing continuous stimulation of nerve fibers, which results in the clinical signs and symptoms of **parathion** poisoning.[1]

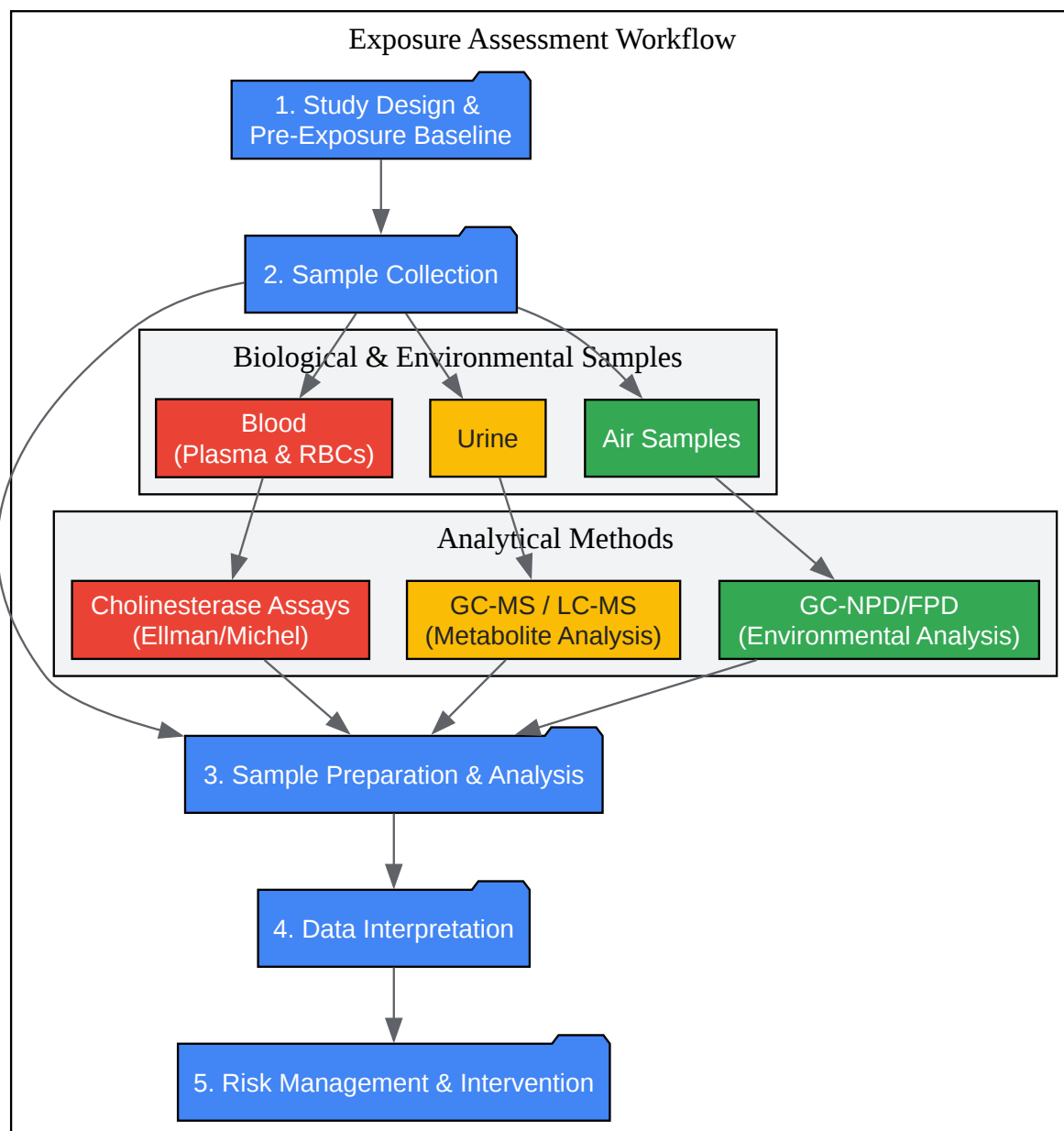


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***Parathion's** mechanism of acetylcholinesterase inhibition.*

Parathion Exposure Assessment Workflow

A systematic workflow is critical for accurately assessing **parathion** exposure in agricultural workers. The process begins with study design and sample collection and proceeds through analysis, data interpretation, and risk management.



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